

Personal protective equipment for handling PTP1B-IN-3

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Compound of Interest

Compound Name: PTP1B-IN-3

Cat. No.: B15578079

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Essential Safety and Handling Guide for PTP1B-IN-3

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **PTP1B-IN-3** (CAS 765317-72-4). Adherence to these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment.

Personal Protective Equipment (PPE)

The primary defense against accidental exposure to **PTP1B-IN-3**, a potent enzyme inhibitor, is the correct and consistent use of Personal Protective Equipment. **PTP1B-IN-3** is a solid, crystalline powder, and measures should be taken to avoid dust formation and inhalation.^{[1][2]}

Recommended PPE for Handling **PTP1B-IN-3**:

PPE Category	Specification	Rationale
Hand Protection	Nitrile gloves (double-gloving recommended)	To prevent skin contact. Double-gloving provides an extra layer of protection against potential tears or contamination. [3]
Eye & Face Protection	Safety glasses with side shields or chemical safety goggles. A face shield is recommended when handling larger quantities or if there is a risk of splashing.	To protect the eyes from dust particles and potential splashes of solutions containing the inhibitor. [1] [3]
Respiratory Protection	For handling the powder form, a NIOSH-approved respirator with a particulate filter (e.g., N95 or P100) is recommended, especially if not handled in a fume hood.	To prevent inhalation of the powdered compound. [3]
Body Protection	A standard laboratory coat is required. For larger-scale operations, chemical-resistant coveralls may be appropriate.	To protect skin and clothing from contamination. [1]

Operational and Disposal Plans

A systematic approach to handling and disposal is critical for minimizing risk and ensuring regulatory compliance.

Receiving and Storage

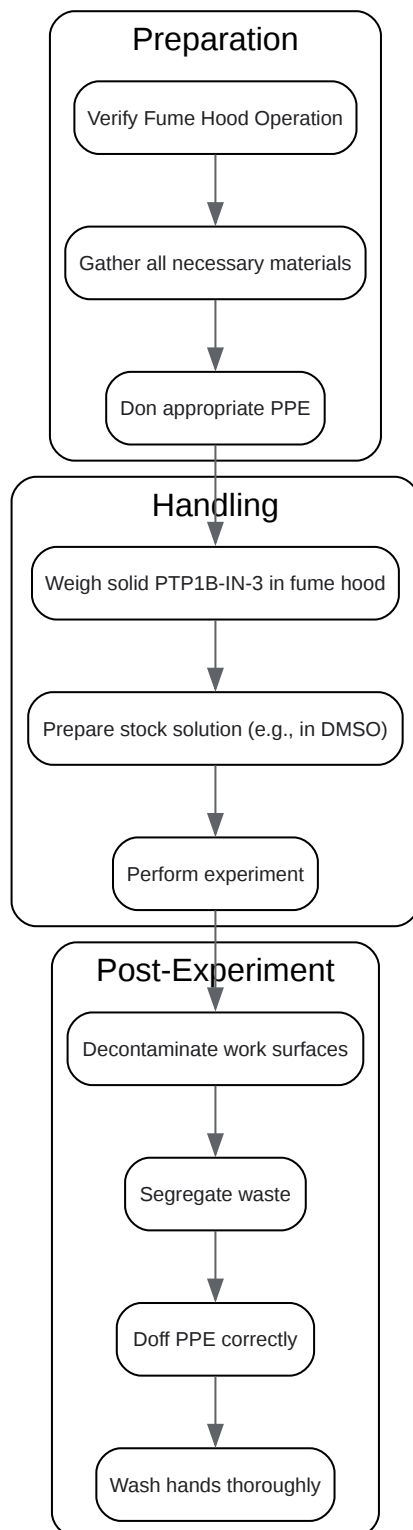
Upon receiving **PTP1B-IN-3**, immediately inspect the container for any damage. The compound should be stored in a freezer at -20°C for long-term stability.[\[2\]](#)

Handling and Experimental Workflow

All handling of solid **PTP1B-IN-3** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation risks.^[4] Avoid creating dust when weighing or transferring the powder.^[1] For preparing solutions, **PTP1B-IN-3** is soluble in organic solvents like DMSO and DMF.^[2]

The following diagram illustrates the standard workflow for safely handling **PTP1B-IN-3** in a laboratory setting.

Safe Handling Workflow for PTP1B-IN-3

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Caption: Workflow for the safe handling of **PTP1B-IN-3**, from preparation to post-experiment cleanup.

Disposal Plan

Proper disposal of **PTP1B-IN-3** and associated waste is crucial to prevent environmental contamination and ensure compliance with institutional and local regulations.

Waste Segregation and Disposal Procedures:

Waste Type	Disposal Procedure
Solid PTP1B-IN-3 Waste	Collect in a clearly labeled, sealed container for hazardous solid chemical waste.
Contaminated Labware (non-sharps)	Items such as gloves, pipette tips, and tubes should be collected in a designated, sealed plastic bag or container labeled as hazardous waste. [5]
Liquid Waste (Solutions)	Collect all solutions containing PTP1B-IN-3 in a dedicated, sealed, and leak-proof hazardous waste container. The container should be compatible with the solvent used (e.g., DMSO). [5]
Empty Containers	The original container should be thoroughly rinsed with a suitable solvent. The first rinse should be collected as chemical waste. After rinsing and air-drying, deface the original label before disposing of the container according to institutional guidelines. [5]

All generated waste must be stored in a designated satellite accumulation area pending collection by the institution's Environmental Health and Safety (EHS) department.[\[5\]](#) Never dispose of chemical waste down the drain.[\[4\]](#)

Quantitative Data

The following table summarizes the key quantitative data for **PTP1B-IN-3**.

Parameter	Value
CAS Number	765317-72-4
Molecular Weight	741.45 g/mol
Form	Solid
Storage Temperature	-20°C[2]
Solubility	- Ethanol: ~10 mg/mL - DMSO: ~30 mg/mL - DMF: ~30 mg/mL[2]

By adhering to these safety protocols and operational plans, researchers can handle **PTP1B-IN-3** with confidence, minimizing risks and ensuring a safe and productive research environment. Always consult your institution's specific safety guidelines and the Safety Data Sheet (SDS) for the most comprehensive information.[2]

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